

# Safety data sheet for Ethyl 2-methylbutanoate-d9

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-d9

Cat. No.: B15556850

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## Chemical Identification and Physical Properties

This section summarizes the key identifiers and physico-chemical properties of **Ethyl 2-methylbutanoate-d9** and its non-deuterated counterpart.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> D <sub>9</sub> O <sub>2</sub>	[1][2]
Molecular Weight	139.24 g/mol	[2][3]
Appearance	Colorless oily liquid	[4][5]
Odor	Fruity	[4][5]
Flash Point	26.1 °C (79.0 °F) - Closed Cup	[6]
Solubility	Insoluble in water	[4][5][7]
Specific Gravity	0.863 - 0.870 @ 25°C	[7]
Vapor Properties	Vapors are heavier than air and may form explosive mixtures with air.	[8][9]

## Hazard Identification and GHS Classification

Ethyl 2-methylbutanoate is classified as a flammable liquid. The following table summarizes its GHS classification.

GHS Classification	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor.[6][10]

Signal Word: Warning[6][10][11]

Hazard Pictogram:

Flame

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GHS Pictogram for Flammable Hazards.

Precautionary Statements:

- Prevention:
  - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[4][6][10]
  - P233: Keep container tightly closed.[4][6]
  - P240: Ground and bond container and receiving equipment.[4][6]
  - P241: Use explosion-proof electrical/ventilating/lighting equipment.[4][6][10]
  - P242: Use non-sparking tools.[4][6]
  - P243: Take action to prevent static discharges.[4][6]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][6][10]
- Response:
  - P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[4][10]
  - P370+P378: In case of fire: Use appropriate media to extinguish.[6]
- Storage:
  - P403+P235: Store in a well-ventilated place. Keep cool.[6][10]
- Disposal:
  - P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[6]

## Toxicological Information

The toxicological properties of Ethyl 2-methylbutanoate have not been fully investigated. The available data for the non-deuterated form is summarized below.

Toxicity Endpoint	Value	Species	Method	Source
Acute Oral Toxicity	LD50 > 2000 mg/kg	Rat	ECHA	[9]
Acute Dermal Toxicity	LD50 > 2000 mg/kg	Rat	ECHA	[9]
Acute Inhalation Toxicity	LC50 > 5.967 mg/L/4h	Rat	ECHA	[9]

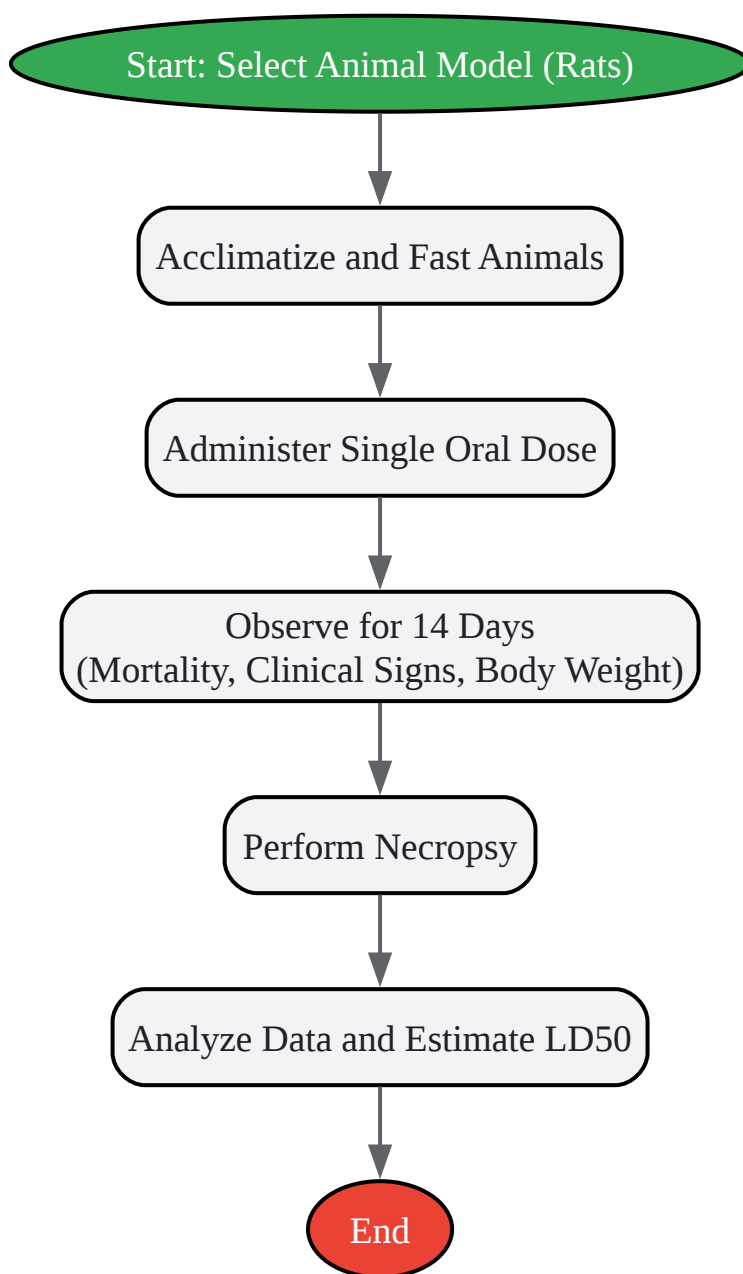
Signs and Symptoms of Exposure: To the best of our knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[7] Overexposure may cause headache, dizziness, tiredness, nausea, and vomiting.[11]

## Experimental Protocols

Detailed experimental protocols for the toxicological data are not provided in the source documents. However, standardized OECD guidelines are typically followed for such studies. Below are representative protocols.

### Acute Oral Toxicity - OECD 423:

- Objective: To determine the acute oral toxicity of a substance.
- Principle: A stepwise procedure with a limited number of animals per step. The substance is administered orally to a group of animals at a defined dose. Observations of effects and mortality are made.
- Animal Model: Typically rats, one sex (usually females).
- Procedure:
  - Animals are fasted prior to dosing.
  - The substance is administered in a single dose by gavage.
  - Animals are observed for mortality, clinical signs, and body weight changes for at least 14 days.
  - A necropsy is performed on all animals at the end of the study.
- Data Analysis: The LD50 is estimated based on the observed mortality.



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Workflow for Acute Oral Toxicity Testing (OECD 423).

## Handling and Storage

Precautions for Safe Handling:

- Avoid inhalation of vapor or mist.<sup>[7]</sup>

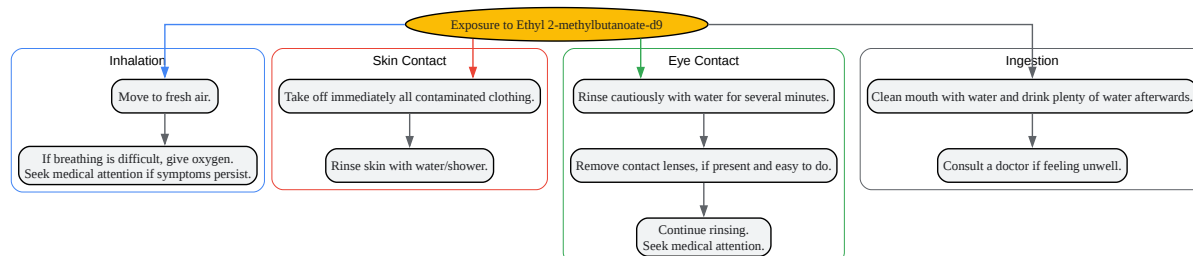
- Keep away from open flames, hot surfaces, and sources of ignition.[12]
- Take precautionary measures against static discharge.[7][12]
- Use in a well-ventilated area.[8]
- Wear appropriate personal protective equipment (PPE).[10]

Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.[7][12]
- Store in a cool place.[6][10]
- Incompatible materials include strong oxidizing agents and strong bases.[7][11]

## First-Aid Measures

The following diagram illustrates the recommended first-aid procedures in case of exposure.



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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)